

# 3,5-Dimethylisoxazole-4-carbonyl chloride molecular weight and formula

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## Compound of Interest

**Compound Name:** 3,5-Dimethylisoxazole-4-carbonyl chloride

**Cat. No.:** B1301098

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## An In-depth Technical Guide to 3,5-Dimethylisoxazole-4-carbonyl chloride

This guide provides comprehensive information for researchers, scientists, and drug development professionals on the chemical and physical properties of **3,5-Dimethylisoxazole-4-carbonyl chloride**, along with a representative synthetic protocol.

## Core Compound Properties

**3,5-Dimethylisoxazole-4-carbonyl chloride** is a pivotal intermediate in organic synthesis, particularly in the fields of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its structure facilitates the creation of a variety of bioactive molecules.<sup>[1]</sup>

## Quantitative Data Summary

The key quantitative properties of **3,5-Dimethylisoxazole-4-carbonyl chloride** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C <sub>6</sub> H <sub>6</sub> CINO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	159.57 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
CAS Number	31301-45-8	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	90 °C at 12 mmHg	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Density	1.27 g/cm <sup>3</sup>	<a href="#">[1]</a>
Purity	≥ 96% (GC)	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless to light orange to yellow clear liquid	<a href="#">[1]</a> <a href="#">[6]</a>

## Experimental Protocols

The synthesis of **3,5-Dimethylisoxazole-4-carbonyl chloride** typically involves the conversion of its corresponding carboxylic acid, 3,5-dimethylisoxazole-4-carboxylic acid. A common method for this transformation is the use of a chlorinating agent such as thionyl chloride (SOCl<sub>2</sub>) or oxalyl chloride ((COCl)<sub>2</sub>).[\[7\]](#)[\[8\]](#)

## Synthesis from 3,5-Dimethylisoxazole-4-carboxylic Acid using Thionyl Chloride

This protocol outlines a general procedure for the preparation of **3,5-Dimethylisoxazole-4-carbonyl chloride** from 3,5-dimethylisoxazole-4-carboxylic acid.

### Materials:

- 3,5-dimethylisoxazole-4-carboxylic acid
- Thionyl chloride (SOCl<sub>2</sub>)
- Anhydrous solvent (e.g., Dichloromethane or Toluene)
- Inert gas (e.g., Nitrogen or Argon)

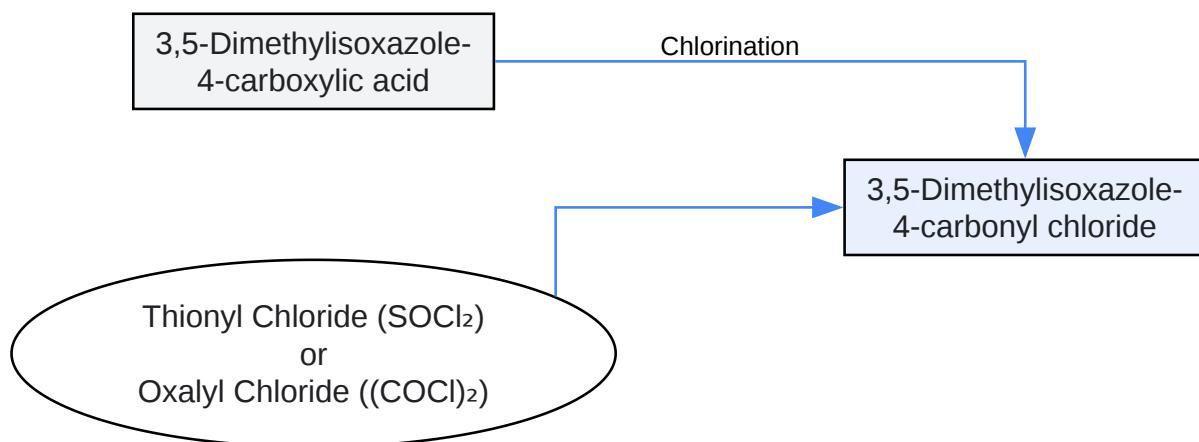
- Standard laboratory glassware for reflux and distillation

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 3,5-dimethylisoxazole-4-carboxylic acid in an excess of thionyl chloride or a solution of the acid in an inert solvent.
- The reaction mixture is heated to reflux and maintained at this temperature for several hours. The progress of the reaction can be monitored by techniques such as TLC or GC.
- Upon completion of the reaction, the excess thionyl chloride and solvent are removed under reduced pressure.
- The crude **3,5-Dimethylisoxazole-4-carbonyl chloride** can then be purified by vacuum distillation to yield the final product.

## Synthesis Workflow

The following diagram illustrates the general synthetic pathway for the preparation of **3,5-Dimethylisoxazole-4-carbonyl chloride** from its carboxylic acid precursor.



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Caption: Synthesis of **3,5-Dimethylisoxazole-4-carbonyl chloride**.

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